

Foundational Research on Kisspeptin-54: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MM 54

Cat. No.: B612416

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Introduction

Kisspeptin-54 (KP-54), a 54-amino acid peptide, is a key product of the KISS1 gene. Initially identified for its role in suppressing cancer metastasis, it is also known as metastatin. Subsequent research has revealed its critical function as a central regulator of the hypothalamic-pituitary-gonadal (HPG) axis and, consequently, reproductive function. This technical guide provides an in-depth overview of the foundational research on Kisspeptin-54, including its mechanism of action, quantitative data from key studies, and detailed experimental protocols.

Quantitative Data

The following tables summarize key quantitative data from foundational studies on Kisspeptin-54.

Table 1: Pharmacokinetics of Kisspeptin-54

Parameter	Value	Species	Reference
Plasma Half-life	~32 minutes	Mouse	
Plasma Half-life	27.6 ± 1.1 minutes	Human	
Metabolic Clearance Rate	3.2 ± 0.2 ml/kg·min	Human	
Volume of Distribution	128.9 ± 12.5 ml/kg	Human	

Table 2: Effects of Intravenous Kisspeptin-54 Infusion in Human Males

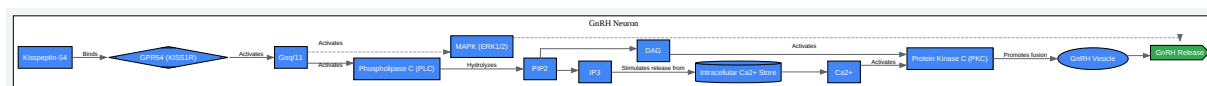
Hormone	Mean Concentration (Kisspeptin vs. Saline)	P-value	Reference
Luteinizing Hormone (LH)	10.8 ± 1.5 vs. 4.2 ± 0.5 U/liter (90-min mean)	< 0.001	
Follicle-Stimulating Hormone (FSH)	3.9 ± 0.7 vs. 3.2 ± 0.6 U/liter (90-min mean)	< 0.001	
Testosterone	24.9 ± 1.7 vs. 21.7 ± 2.2 nmol/liter (180-min mean)	< 0.001	

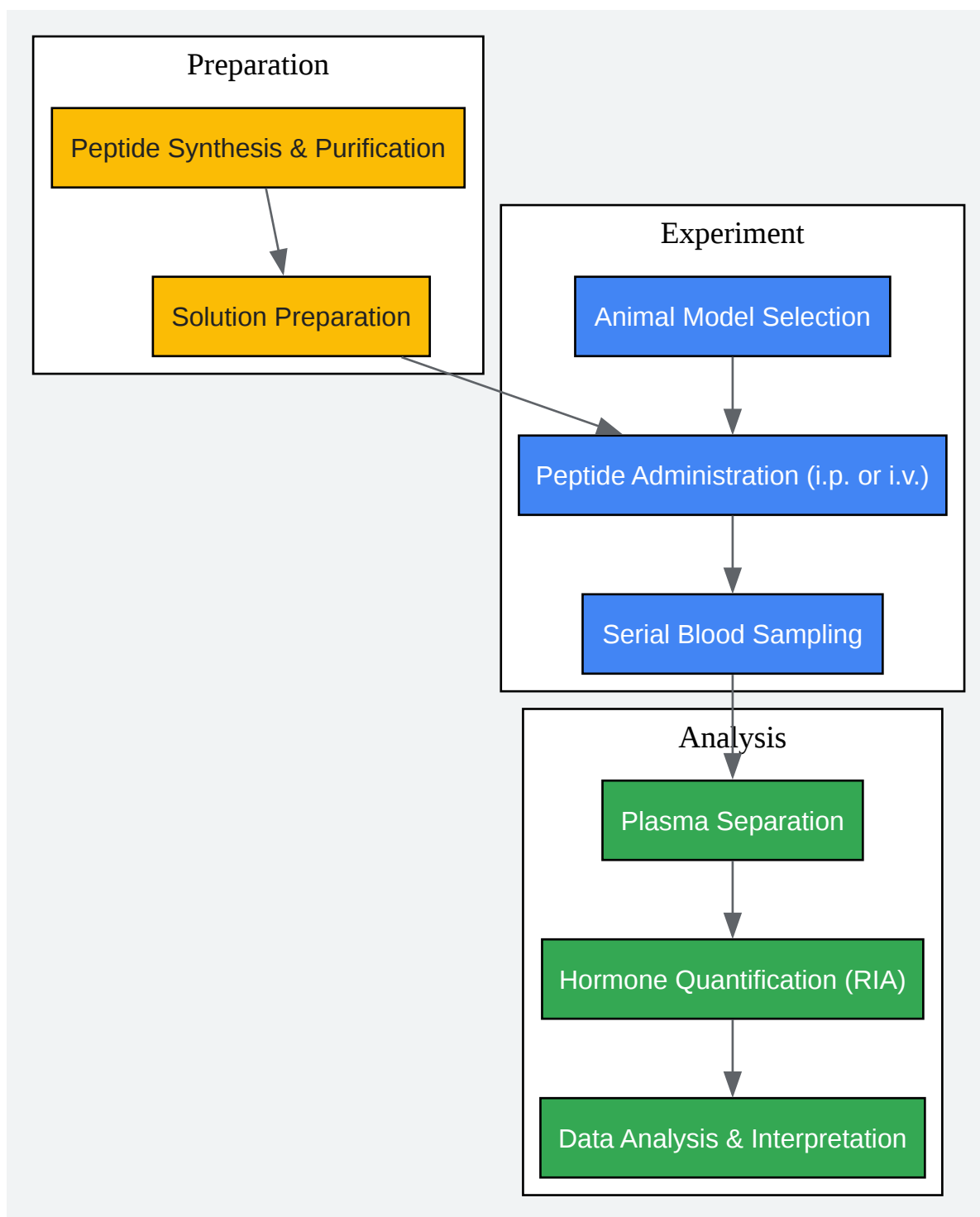
Mechanism of Action and Signaling Pathway

Kisspeptin-54 exerts its effects by binding to a G-protein coupled receptor known as GPR54 or KISS1R. This receptor is primarily coupled to the Gαq/11 protein. The binding of Kisspeptin-54 to GPR54 initiates a signaling cascade that leads to the activation of phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into two second messengers: inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG).

IP3 triggers the release of calcium from intracellular stores, leading to an increase in intracellular calcium concentration. DAG, along with the increased calcium, activates protein

kinase C (PKC). This cascade ultimately results in the stimulation of gonadotropin-releasing hormone (GnRH) secretion from hypothalamic neurons. Additionally, Kisspeptin-54 can activate the mitogen-activated protein kinase (MAPK) pathway, particularly ERK1/2.





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com